

methycymantrene chemical formula and molecular weight.

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Compound of Interest

Compound Name: Methycymantrene

Cat. No.: B1676443

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An In-depth Technical Guide to Methycymantrene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **methycymantrene**, an organomanganese compound. It details its chemical and physical properties, toxicological data, and a known synthesis protocol. The guide also explores the current understanding of its mechanism of action, focusing on the induction of oxidative stress. This document is intended to serve as a foundational resource for professionals engaged in research and development involving this compound.

Core Chemical and Physical Properties

Methycymantrene, also known as methylcyclopentadienyl manganese tricarbonyl (MMT), is an organometallic compound with the chemical formula $C_9H_7MnO_3$.^[1] It is recognized for its use as a gasoline additive to boost octane ratings.^[1] A summary of its key quantitative properties is presented below.

Property	Value
Chemical Formula	C9H7MnO3
Molecular Weight	218.09 g/mol
Appearance	Pale yellow to dark orange liquid
Odor	Faint, pleasant
Boiling Point	232-233 °C
Melting Point	-1 °C
Density	1.38 g/mL at 25 °C
Vapor Pressure	0.05 mmHg at 20 °C
Solubility	Slightly soluble in water

Toxicological Data

The toxicity of **methylcymantrene** has been evaluated in animal models, providing insights into its potential hazards. The following table summarizes key toxicological endpoints.

Metric	Value	Species
LD50 (Oral)	58 mg/kg	Rat
LD50 (Dermal)	140 mg/kg	Rabbit
LC50 (Inhalation)	0.076 mg/L (4 hours)	Rat

Experimental Protocol: Synthesis of Methylcymantrene

The following is a general protocol for the synthesis of methylcyclopentadienyl manganese tricarbonyl, based on established chemical principles.

Materials:

- Liquid metallic sodium
- Methylcyclopentadiene
- Divalent manganese salt (e.g., manganese (II) chloride)
- Carbon monoxide (CO) gas
- Anhydrous solvent (e.g., tetrahydrofuran)

Procedure:

- **Formation of Sodium Methylcyclopentadienide:** In an inert atmosphere, react liquid metallic sodium with methylcyclopentadiene in an anhydrous solvent. This reaction forms the sodium salt of methylcyclopentadiene.
- **Formation of Monomethylcyclopentadienyl Manganese:** React the resulting sodium methylcyclopentadienide with an equimolar amount of a divalent manganese salt. This step yields the intermediate, monomethylcyclopentadienyl manganese, as a solvent adduct.
- **Carbonylation:** Introduce carbon monoxide gas into the reaction mixture. The CO will react with the intermediate to form methylcyclopentadienyl manganese tricarbonyl.
- **Purification:** The final product, **methylcymantrene**, can be isolated and purified using standard techniques such as distillation or chromatography.

Mechanism of Action: Signaling Pathways and Cellular Effects

The precise signaling pathways affected by **methylcymantrene** are an area of ongoing research. However, current evidence strongly points to the induction of oxidative stress as a primary mechanism of its toxicity.

Studies have shown that **methylcymantrene** exposure increases the vulnerability of cells, such as rat thymocytes, to oxidative stress.^[2] This is evidenced by an increased population of dead cells and enhanced fluorescence of probes sensitive to reactive oxygen species (ROS).

[2] Furthermore, the toxic effects of **methylcymantrene** can be mitigated by the presence of antioxidants like quercetin, a flavonoid known for its ability to scavenge free radicals.[2]

At a cellular level, exposure to methylcyclopentadienyl manganese tricarbonyl has been observed to cause ultrastructural changes in neurons of the substantia nigra in rats.[1] This suggests that the compound can lead to neuronal damage, potentially contributing to its neurotoxic effects.[1]

While a specific, detailed signaling cascade has yet to be fully elucidated, a logical workflow of its mechanism of action based on current understanding is presented below.

Caption: Logical workflow of **methylcymantrene**-induced oxidative stress.

Conclusion

This technical guide has summarized the key chemical, physical, and toxicological properties of **methylcymantrene**. A general synthesis protocol has been provided, and the current understanding of its mechanism of action, centered on oxidative stress, has been discussed. Further research is warranted to fully elucidate the specific signaling pathways and molecular targets of this compound to better understand its biological effects and potential therapeutic or toxicological implications.

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References

- 1. What are the uses and toxicity of Methylcyclopentadienyl manganese tricarbonyl_Chemicalbook [chemicalbook.com]
- 2. Methylcyclopentadienyl manganese tricarbonyl increases cell vulnerability to oxidative stress on rat thymocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
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